

2'-Hydroxy-3-phenylpropiophenone melting point and boiling point

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Compound of Interest

Compound Name:	2'-Hydroxy-3-phenylpropiophenone
Cat. No.:	B021841

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An In-depth Technical Guide to the Physicochemical Properties of **2'-Hydroxy-3-phenylpropiophenone**

Introduction

2'-Hydroxy-3-phenylpropiophenone is a ketone derivative that is also known as a metabolite of Propafenone.^[1] This compound, with the chemical formula C₁₅H₁₄O₂, is of interest to researchers in drug development and medicinal chemistry due to its association with antiarrhythmic, spasmolytic, and local anesthetic activities.^{[1][2]} A thorough understanding of its fundamental physicochemical properties, such as melting and boiling points, is crucial for its synthesis, purification, and formulation in various research and development applications. This guide provides a detailed overview of these properties, along with standardized experimental protocols for their determination.

Physicochemical Data

The quantitative physicochemical properties of **2'-Hydroxy-3-phenylpropiophenone** are summarized in the table below. These values have been compiled from various literature sources.

Property	Value
Melting Point	36-37 °C [1][2][3][4]
Boiling Point	381.1 ± 25.0 °C (at 760 mmHg) [3]
	158 °C (at 2 mmHg) [1][4][5]
Molecular Formula	C ₁₅ H ₁₄ O ₂ [3][4]
Molecular Weight	226.27 g/mol [3]
Density	1.2 ± 0.1 g/cm ³ [3]
	1.150 ± 0.06 g/cm ³ (Predicted) [4]
Refractive Index	n _{20/D} 1.5968 [1][2][4]
Flash Point	113 °C (closed cup) [2]
	>230 °F [4]
Appearance	Slightly yellow crystals or solid [1][2][4]

Experimental Protocols

Detailed experimental procedures for determining the melting and boiling points of **2'-Hydroxy-3-phenylpropiophenone** are outlined below. These protocols are based on standard laboratory techniques.

Melting Point Determination (Capillary Method)

- Sample Preparation: A small amount of crystalline **2'-Hydroxy-3-phenylpropiophenone** is finely powdered. The powder is then packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus with a heating block and a thermometer or a digital temperature sensor is used.
- Procedure:
 - The capillary tube containing the sample is placed in the heating block of the apparatus.

- The sample is heated at a steady rate of approximately 10-20 °C per minute initially.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded.
- The heating rate is reduced to 1-2 °C per minute when the temperature is within 15-20 °C of the expected melting point to ensure accuracy.
- The melting point is reported as a range from the initial to the final melting temperature.

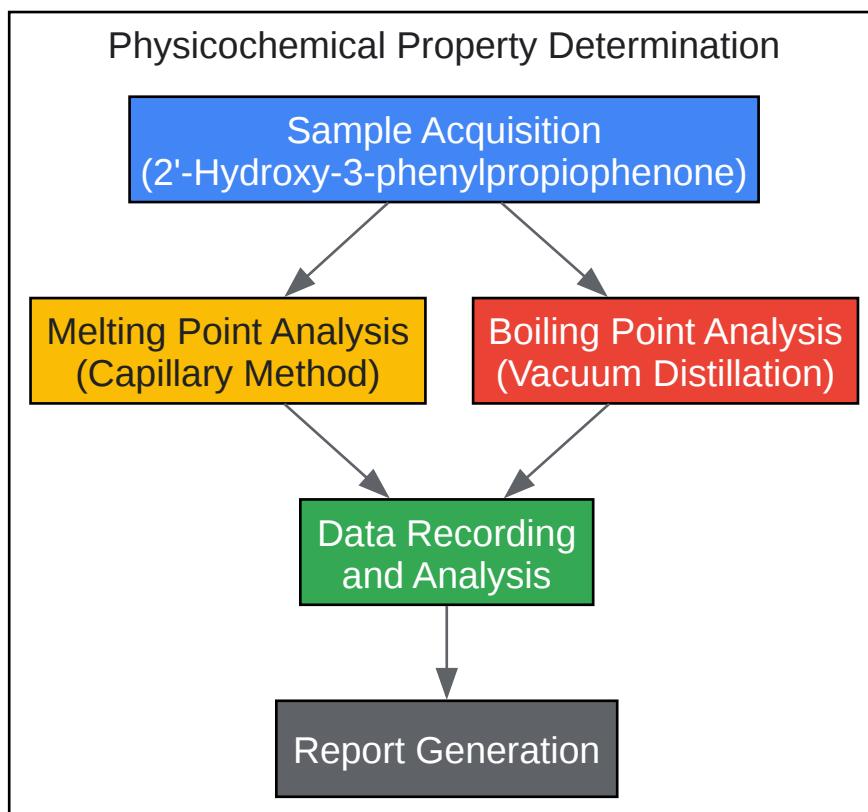
Boiling Point Determination (Distillation Method)

Due to the high boiling point of **2'-Hydroxy-3-phenylpropiophenone** at atmospheric pressure, vacuum distillation is the preferred method to prevent decomposition.

- Apparatus: A standard vacuum distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum source with a manometer.
- Procedure:
 - A sample of **2'-Hydroxy-3-phenylpropiophenone** is placed in the round-bottom flask along with boiling chips or a magnetic stirrer.
 - The system is sealed and evacuated to the desired pressure (e.g., 2 mmHg).
 - The flask is heated gently.
 - The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.
 - The pressure should be monitored and kept constant throughout the distillation.

Workflow for Physicochemical Characterization

The logical workflow for the determination of the key physical properties of **2'-Hydroxy-3-phenylpropiophenone** is illustrated in the diagram below.



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Caption: Workflow for determining the melting and boiling points.

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